

# VY-3-135 stability in different experimental conditions

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## Compound of Interest

Compound Name: VY-3-135

Cat. No.: B15614713

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## VY-3-135 Technical Support Center

Welcome to the technical support center for **VY-3-135**, a potent and specific inhibitor of Acetyl-CoA Synthetase 2 (ACSS2). This guide is designed for researchers, scientists, and drug development professionals to provide troubleshooting assistance and answers to frequently asked questions regarding the stability and handling of **VY-3-135** in various experimental settings.

## Frequently Asked Questions (FAQs)

Q1: What is the recommended storage condition for **VY-3-135**?

A1: The optimal storage conditions for **VY-3-135** depend on its form:

- **Solid (Powder):** For long-term storage, keep the powder at -20°C, where it is stable for over three years.[1] For shorter periods (up to two years), 4°C is acceptable.[2] The compound is shipped at ambient temperature and is stable for several weeks under these conditions.[3] It is crucial to protect the compound from light during storage and transportation.[2]
- **Stock Solutions (in Solvent):** For long-term storage of stock solutions (e.g., in DMSO), -80°C is recommended, ensuring stability for at least one year.[1][4] For short-term storage (up to one month), -20°C is suitable.[2][5] To maintain the integrity of the compound, it is best to prepare aliquots to avoid repeated freeze-thaw cycles.[1] For use within a week, stock solutions can be kept at 4°C.[1]

Q2: How should I dissolve **VY-3-135**?

A2: **VY-3-135** is highly soluble in DMSO.[1][4] To aid dissolution, sonication is recommended.[1] It is critical to use fresh, anhydrous DMSO, as the presence of moisture can reduce the solubility of the compound.[4] For aqueous solutions, the solubility is significantly lower (21.7  $\mu$ M).[3]

Q3: Can I prepare a working solution of **VY-3-135** for in vivo experiments in advance?

A3: It is highly recommended to prepare working solutions for in vivo experiments fresh on the day of use.[5] If you observe any precipitation or phase separation during preparation, gentle heating and/or sonication can be used to help dissolve the compound.[5]

Q4: Is **VY-3-135** sensitive to light?

A4: Yes, **VY-3-135** requires protection from light during both transportation and storage to prevent potential degradation.[2]

## Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Precipitation in working solution	The compound may have limited solubility in the final formulation, or the temperature may have dropped.	Gently warm the solution and/or use sonication to redissolve the precipitate.[5] Consider adjusting the solvent composition if precipitation persists. For in vivo studies, ensure all components are added sequentially and mixed well.[2]
Inconsistent experimental results	Degradation of the compound due to improper storage or handling.	Ensure the compound and its solutions are stored at the recommended temperatures and protected from light.[1][2] Avoid repeated freeze-thaw cycles by preparing aliquots of the stock solution.[1] Use fresh, anhydrous DMSO for preparing stock solutions.[4]
Low efficacy in cell-based assays	The experimental conditions may not be optimal for observing the effects of ACSS2 inhibition.	The inhibitory effect of VY-3-135 is more pronounced in cancer cells under hypoxic conditions due to their increased reliance on ACSS2. [6] Consider performing experiments under both normoxic and hypoxic (e.g., 1% O <sub>2</sub> ) conditions to assess the differential efficacy.
Difficulty dissolving the compound	The solvent may have absorbed moisture, reducing its solvating power.	Use fresh, high-quality, anhydrous DMSO for preparing stock solutions.[4] Sonication can also facilitate the dissolution process.[1]

## Data Summary

### Storage Stability

Form	Storage Temperature	Duration of Stability	Citation(s)
Solid (Powder)	-20°C	> 3 years	<a href="#">[1]</a>
4°C	2 years	<a href="#">[2]</a>	
Ambient	Days to weeks	<a href="#">[3]</a>	
In Solvent (e.g., DMSO)	-80°C	6 months - >1 year	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a>
-20°C	1 month	<a href="#">[2]</a> <a href="#">[5]</a>	
4°C	> 1 week	<a href="#">[1]</a>	

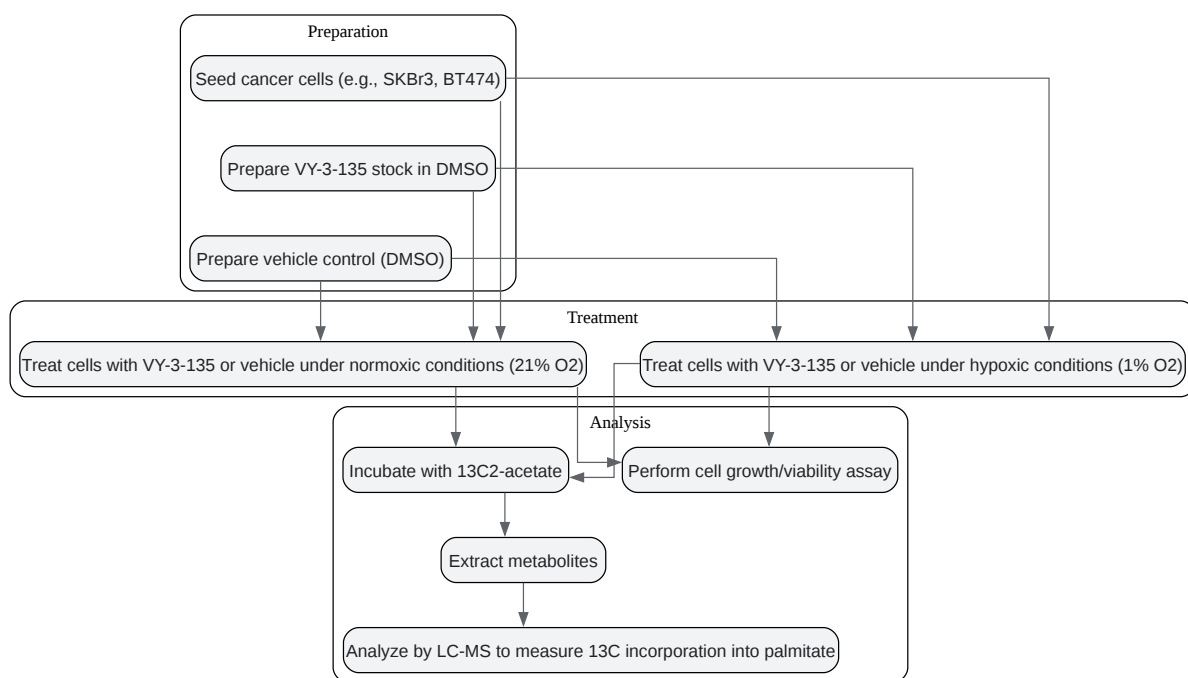
### Solubility

Solvent	Concentration	Notes	Citation(s)
DMSO	50 mg/mL (116.41 mM)	Sonication recommended	<a href="#">[1]</a>
86 mg/mL (200.22 mM)	Use fresh, anhydrous DMSO	<a href="#">[4]</a>	
Aqueous	21.7 µM	<a href="#">[3]</a>	

## Experimental Protocols & Workflows

### In Vitro Cell-Based Assay Workflow

This workflow outlines a general procedure for testing the efficacy of **VY-3-135** on cancer cell lines.

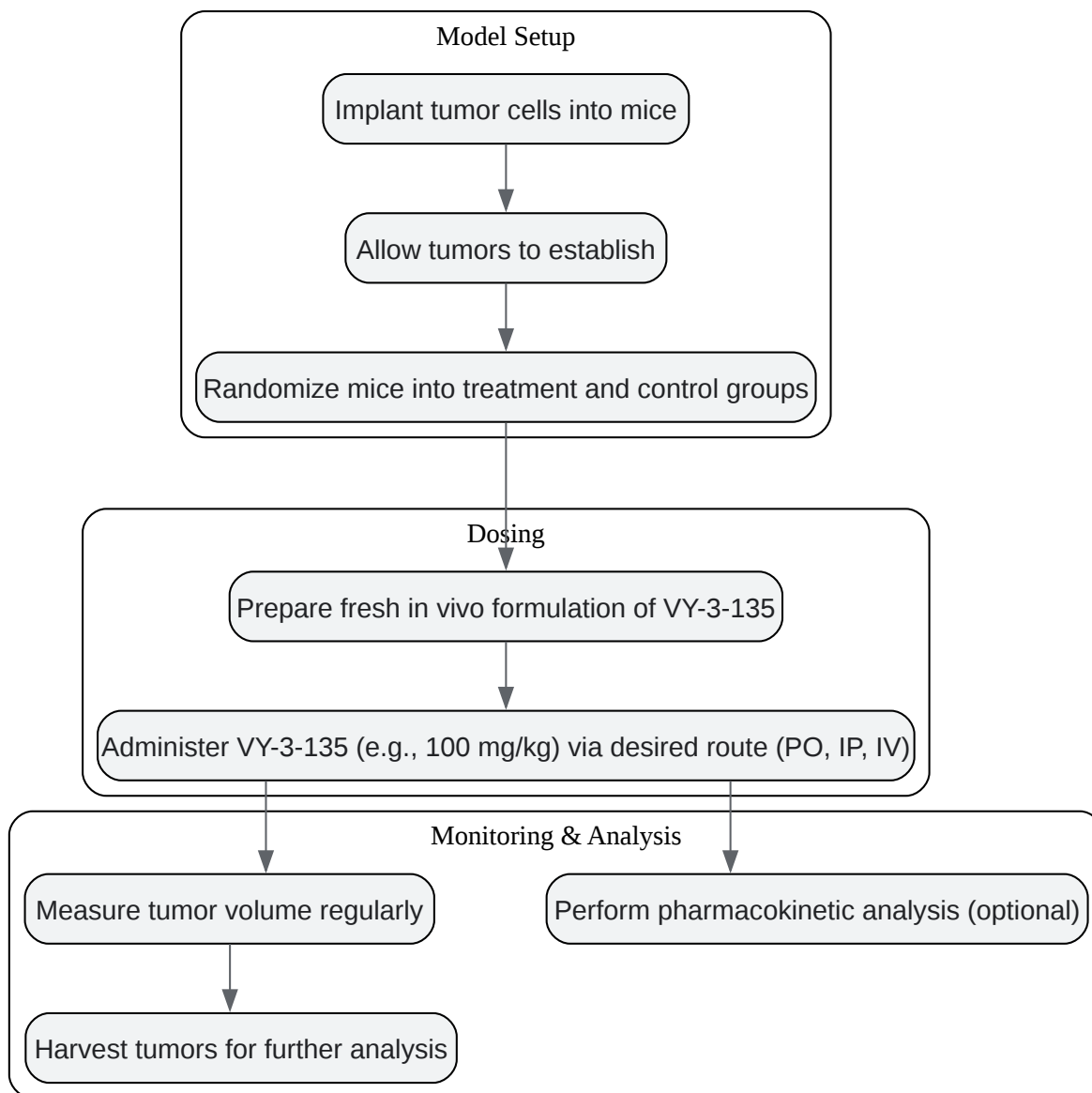


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In Vitro Experimental Workflow for **VY-3-135**

## In Vivo Study Workflow

This workflow provides a general outline for conducting in vivo studies with **VY-3-135** in a mouse model.

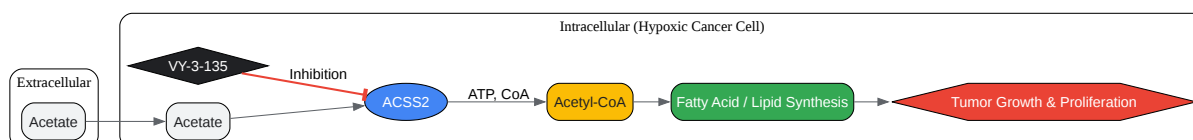


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In Vivo Experimental Workflow for **VY-3-135**

## ACSS2 Signaling Pathway Inhibition

This diagram illustrates the mechanism of action of **VY-3-135** in inhibiting the ACSS2 pathway, which is particularly crucial for cancer cell metabolism under hypoxic conditions.



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### Mechanism of ACSS2 Inhibition by **VY-3-135**

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## References

- 1. VY-3-135 | ACSS2 Inhibitor | TargetMol [[targetmol.com](https://targetmol.com)]
- 2. VY-3-135 | ACSS2 Inhibitor | CAS 1824637-41-3 | Buy VY3135 from Supplier InvivoChem [[invivochem.com](https://invivochem.com)]
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